

# Introduction: Unveiling a Strategic Heterocyclic Building Block

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## Compound of Interest

Compound Name: **6-Bromo-7-methyl-1H-indole**

Cat. No.: **B1292591**

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Within the landscape of medicinal chemistry, the indole scaffold remains a cornerstone of drug design, celebrated for its prevalence in natural products and its versatile biological activity.[\[1\]](#) Among the vast array of functionalized indoles, **6-Bromo-7-methyl-1H-indole** emerges as a heterocyclic building block of significant strategic value. Its unique substitution pattern—a bromine atom positioned for cross-coupling reactions and a methyl group that modulates electronic properties and sterically influences the adjacent N-H group—makes it a compelling starting point for the synthesis of complex molecular architectures. This guide provides an in-depth analysis of its chemical properties, a validated synthetic route, key reactivity patterns, and a confirmed application in the development of novel therapeutics, offering researchers and drug development professionals a comprehensive resource for leveraging this compound in their programs.

## Core Chemical and Physical Properties

**6-Bromo-7-methyl-1H-indole** is a solid material under standard conditions, possessing the fundamental characteristics of a halogenated aromatic heterocycle. Its identity and key physical properties are summarized below.

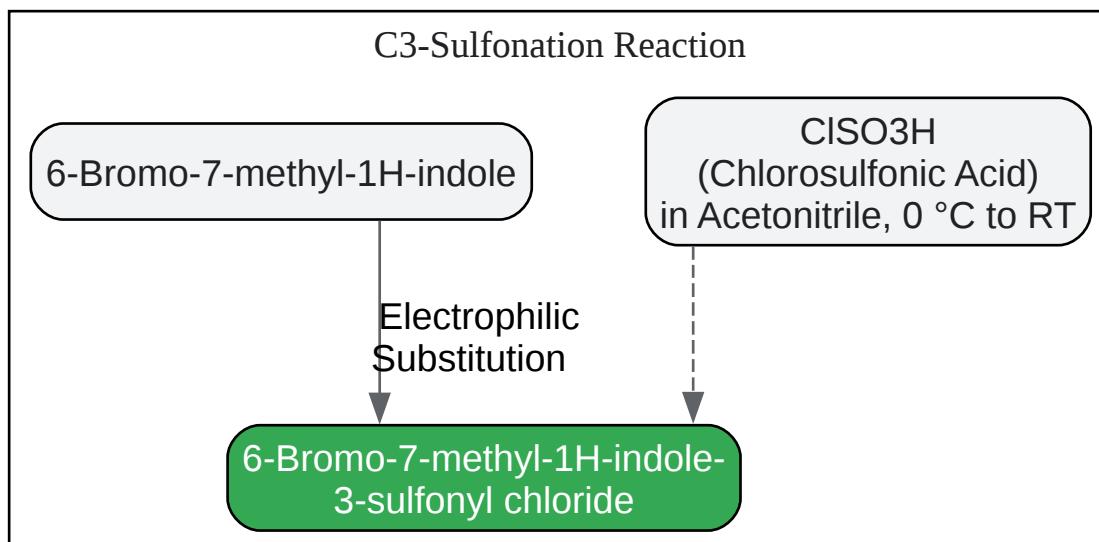
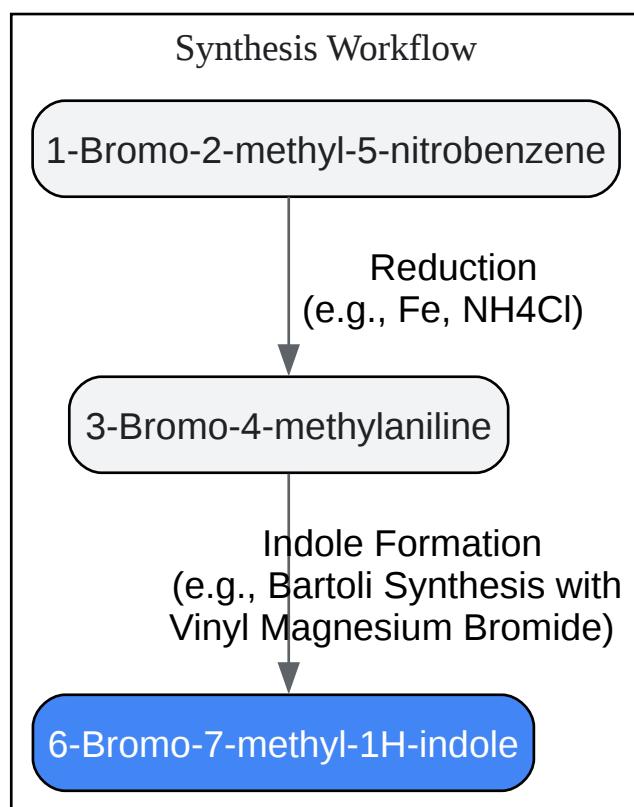
Property	Value	Source(s)
CAS Number	1000343-89-4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> BrN	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	210.07 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Yellow amorphous solid	<a href="#">[4]</a>
MDL Number	MFCD09027015	<a href="#">[2]</a>

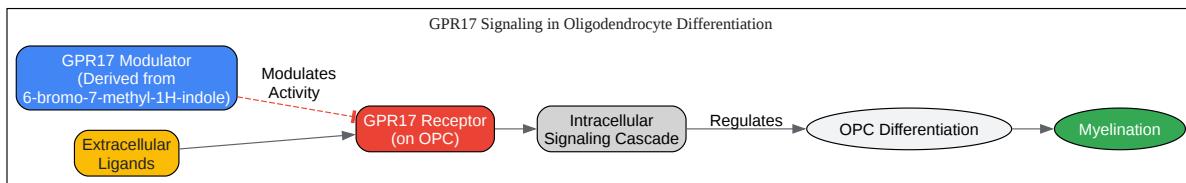
## Synthesis of 6-Bromo-7-methyl-1H-indole

The construction of the **6-bromo-7-methyl-1H-indole** scaffold has been successfully demonstrated via a multi-step synthesis starting from commercially available 1-bromo-5-nitrotoluene.[\[4\]](#) This approach leverages classical transformations to build the indole ring system, providing a reliable route to the target compound.

## Synthetic Workflow

The overall synthetic pathway involves the reduction of the nitro group, followed by cyclization to form the indole core. While the detailed, step-by-step conditions for each intermediate transformation are consolidated from standard indole syntheses, the key precursor and final product have been explicitly described.[\[4\]](#) A plausible and widely used method for such transformations is the Bartoli indole synthesis.





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